

Thermodynamic Stability & Solid-State Characterization of Ac-Tyr-OMe Hydrate

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Compound of Interest

Compound Name: *Acetyl-L-tyrosine methyl ester hydrate*
Cat. No.: *B12513470*

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Technical Guide for Pharmaceutical & Biochemical Applications[1]

Part 1: Executive Summary & Structural Basis

The Stability Paradox

N-Acetyl-L-tyrosine methyl ester (Ac-Tyr-OMe) is a widely utilized substrate for chymotrypsin and a key intermediate in peptide synthesis.[1] While often treated as a generic powder, its thermodynamic behavior is governed by its specific hydration state.[1] The monohydrate form (Ac-Tyr-OMe[2]·H₂O) is the thermodynamically stable crystal phase at ambient conditions, yet it presents a dual stability challenge:

- **Solid-State Stability:** Maintenance of the crystal lattice water against dehydration or hygroscopicity.[1]
- **Chemical Stability:** Prevention of ester hydrolysis, which is accelerated by unbound surface moisture.[1]

This guide provides the thermodynamic grounding and experimental protocols required to characterize and maintain the integrity of this compound.[1]

Crystal Architecture: The "Anchor" of Stability

The thermodynamic stability of Ac-Tyr-OMe hydrate is not accidental; it is structural.[1]

According to X-ray crystallographic data (Acta Crystallogr C, 2007), the monohydrate crystallizes in a specific lattice where the water molecule is not merely "trapped" but is a structural linchpin.

- **Lattice Role:** The water molecule acts as a hydrogen bond acceptor for one and a donor for two interactions.[1][3]
- **Layering:** These H-bonds link molecules of Ac-Tyr-OMe into layers perpendicular to the [001] axis.[1]
- **Hydrophobic Shielding:** The hydrophobic regions (phenyl rings) form C-H... π interactions, stabilizing the layers while the water locks the hydrophilic amide/ester interface.

Implication: Removing this water (dehydration) requires significant energy (enthalpy), meaning the hydrate is stable at room temperature.[1] However, once removed, the lattice may collapse or become amorphous, significantly altering solubility and melting point.

Part 2: Thermodynamic Characterization

Thermal Profile (DSC & TGA)

To validate the stability of a specific lot of Ac-Tyr-OMe, one must distinguish between lattice water (stoichiometric) and surface water (hygroscopic).[1]

Parameter	Expected Behavior for Ac-Tyr-OMe[1][4]·H ₂ O	Thermodynamic Significance
Dehydration Onset	~60–80°C (Endothermic)	Energy required to break the H-bond network described above.[1]
Melting Point	~80–85°C (Distinct from Anhydrate)	The collapse of the crystal lattice.[1] Note: Anhydrate MP will differ.[1]
Decomposition	>150°C	Breakdown of the ester/amide bonds.[1]

Solution Thermodynamics & Hydrolysis

While the solid hydrate is stable, the ester bond is labile in solution.[1] The hydrolysis follows pseudo-first-order kinetics dependent on pH and temperature.[1]

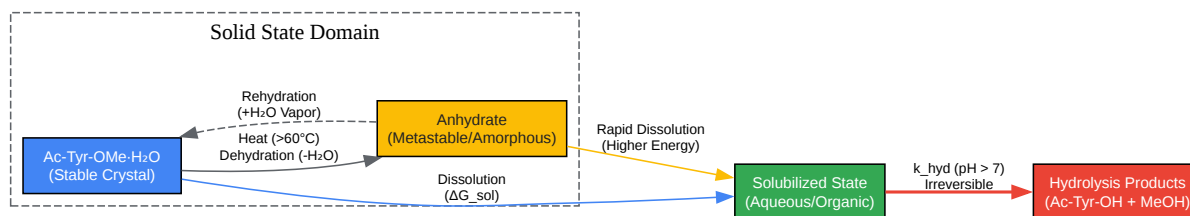
Where

is a function of hydroxide ion concentration

[1] The presence of the N-acetyl group prevents zwitterion formation, making the molecule uncharged at neutral pH and reducing solubility compared to free tyrosine, but increasing lipophilicity.

Part 3: Visualization of Stability Logic

The following diagram illustrates the thermodynamic pathways governing the stability of Ac-Tyr-OMe, distinguishing between reversible physical changes and irreversible chemical degradation.



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Caption: Thermodynamic lifecycle of Ac-Tyr-OMe showing the reversible hydration loop and the irreversible hydrolysis pathway in solution.

Part 4: Experimental Protocols

Protocol A: Differential Scanning Calorimetry (DSC) Validation

Purpose: To confirm the hydrate identity and purity of the solid material.[1]

- Sample Prep: Weigh 3–5 mg of Ac-Tyr-OMe powder into a Tzero aluminum pan.
- Sealing: Use a hermetic lid with a pinhole.[1]
 - Reasoning: The pinhole allows water vapor to escape, separating the dehydration endotherm from the melting endotherm.[1] A completely sealed pan might suppress dehydration, causing the events to overlap.[1]
- Ramp: Heat from 25°C to 150°C at 5°C/min.
- Analysis:
 - Event 1 (~60-80°C): Broad endotherm = Loss of lattice water.[1] Calculate enthalpy () to verify 1:1 stoichiometry (approx. 4-5% weight loss in TGA).
 - Event 2 (~85°C): Sharp endotherm = Melting of the solid.[1]

- Criteria: If Event 1 is missing, the material is the anhydrate.[1] If Event 2 is significantly depressed ($<80^{\circ}\text{C}$), the sample is impure or hydrolyzed.[1]

Protocol B: Solubility Thermodynamics (Van't Hoff Analysis)

Purpose: To determine the enthalpy of solution (

) and ensure accurate dosing.[1]

- Preparation: Prepare saturated solutions of Ac-Tyr-OMe in pH 7.0 phosphate buffer at 20°C , 25°C , 30°C , and 37°C .
- Equilibration: Shake for 24 hours. Filter through a $0.22\ \mu\text{m}$ PVDF filter.[1]
- Quantification: Measure concentration via HPLC (UV at 274 nm) or UV-Vis spectroscopy (using extinction coefficient
).[1]
- Plotting: Plot

vs.

(Kelvin).[1]
- Calculation:

[1]
 - A linear plot confirms a stable crystal form across the temperature range.[1] A "break" in the line indicates a phase transition (e.g., hydrate

anhydrate) within the buffer.

Part 5: Storage & Handling Recommendations

Based on the thermodynamic profile, the following handling procedures are mandatory to maintain "E-E-A-T" (Expertise, Experience, Authoritativeness, Trustworthiness) standards in the

lab:

- Storage Temperature: Store at -20°C for long-term stability.
 - Why? While the hydrate is stable at RT, cold storage minimizes the kinetic rate of spontaneous hydrolysis from trace surface moisture.[1]
- Desiccation: Store over silica gel, but do not over-dry.
 - Risk:[1][5] Aggressive drying (e.g., P₂O₅ under high vacuum) can strip the lattice water, creating a high-energy amorphous phase that is hygroscopic and chemically unstable.
- Solution Prep: Prepare fresh.
 - Stock solutions in DMSO are stable for months at -20°C.[1][6]
 - Aqueous solutions (pH > 7) degrade within hours/days.[1]

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